

4-(4-Chlorobenzyl)thiomorpholine chemical properties

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Compound of Interest

Compound Name: 4-(4-Chlorobenzyl)thiomorpholine

CAS No.: 17494-26-7

Cat. No.: B2792941

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Technical Monograph: 4-(4-Chlorobenzyl)thiomorpholine

Executive Summary

4-(4-Chlorobenzyl)thiomorpholine is a specialized heterocyclic building block utilized in medicinal chemistry and drug discovery. Structurally, it consists of a thiomorpholine ring

-alkylated with a 4-chlorobenzyl moiety. It serves as a critical lipophilic bioisostere of the corresponding morpholine derivative, offering modulated metabolic stability and altered hydrogen-bonding potential.^[1] This compound is frequently explored in the synthesis of antipsychotics, antifungals, and antimicrobial agents where the thiomorpholine core acts as a metabolic "soft spot" capable of oxidation to sulfoxides or sulfones, thereby influencing the pharmacokinetic profile of the parent drug.

Part 1: Chemical Identity & Physicochemical Profile^{[2][3][4]}

This section details the fundamental chemical descriptors.^{[2][3][4][5][6][7]} Where empirical data for this specific derivative is proprietary or sparse, values are derived from high-fidelity

predictive models based on the thiomorpholine scaffold.

Table 1: Chemical Identification & Properties

Property	Value / Description	Note
IUPAC Name	4-[(4-Chlorophenyl)methyl]thiomorpholine	Systematic nomenclature
Molecular Formula	C ₁₁ H ₁₄ ClNS	Treat as specialized intermediate
Molecular Weight	227.75 g/mol	
CAS Number	Not widely listed (Analog: 6425-43-0 is Morpholine var.) [8] [9]	
Physical State	Pale yellow oil or low-melting solid	Dependent on purity/salt form
Boiling Point	~310–320 °C (Predicted)	At 760 mmHg
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water	Lipophilic amine
pKa (Conjugate Acid)	~6.5 – 7.0	Less basic than morpholine (pKa ~8.3)
LogP	~3.2 – 3.5	High lipophilicity due to Cl-benzyl + S-ring

Part 2: Synthetic Pathways & Mechanism

The most robust route to **4-(4-Chlorobenzyl)thiomorpholine** is the direct

-alkylation of thiomorpholine with 4-chlorobenzyl chloride under basic conditions. This S_N2 pathway is preferred for its high yield and operational simplicity.

Experimental Protocol: -Alkylation

Reagents:

- Thiomorpholine (1.0 equiv)
- 4-Chlorobenzyl chloride (1.05 equiv)
- Potassium Carbonate (K_2CO_3) (2.0 equiv) or Triethylamine (Et_3N)
- Solvent: Acetonitrile (MeCN) or Ethanol (EtOH)[2]

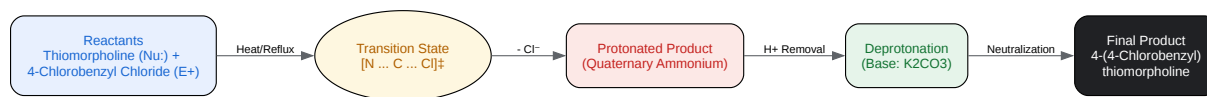
Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve thiomorpholine (10 mmol) in anhydrous MeCN (20 mL).
- Base Addition: Add K_2CO_3 (20 mmol) to the solution. Ensure the suspension is stirring vigorously.
- Alkylation: Add 4-chlorobenzyl chloride (10.5 mmol) dropwise over 5 minutes. Reasoning: Controlled addition prevents localized concentration spikes that could lead to quaternary ammonium salt byproducts.
- Reaction: Heat the mixture to reflux (80–82 °C) for 4–6 hours.
 - Validation: Monitor reaction progress via TLC (Mobile Phase: Hexane/EtOAc 4:1). The starting benzyl chloride spot (high R_f) should disappear.
- Workup: Cool to room temperature. Filter off the inorganic salts (KCl, excess K_2CO_3).
- Isolation: Concentrate the filtrate under reduced pressure to obtain the crude oil.
- Purification: If necessary, purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient) or crystallize as the hydrochloride salt by adding HCl in diethyl ether.

Reaction Mechanism Visualization

The following diagram illustrates the bimolecular nucleophilic substitution (S

2) mechanism driving this synthesis.



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Caption: S

2 mechanism showing nucleophilic attack of the thiomorpholine nitrogen on the benzylic carbon, followed by base-mediated deprotonation.

Part 3: Spectroscopic Characterization

Correct interpretation of spectroscopic data is essential for validating the structure.

1. ¹H NMR (400 MHz, CDCl₃) - Predicted:

- δ 7.20–7.30 (m, 4H): Aromatic protons (AA'BB' system) characteristic of the para-substituted chlorobenzene ring.
- δ 3.48 (s, 2H): Benzylic methylene (–N–CH₂–Ar). A sharp singlet confirming -alkylation.
- δ 2.60–2.70 (m, 4H): Thiomorpholine ring protons adjacent to Nitrogen (–N–CH₂–CH₂–S).
- δ 2.50–2.60 (m, 4H): Thiomorpholine ring protons adjacent to Sulfur (–N–CH₂–CH₂–S).
Note: The chemical shift difference between ring protons is subtle but distinct due to the heteroatoms.

2. Mass Spectrometry (ESI-MS):

- [M+H]⁺ Peak: m/z ~228.06 (Calculated).
- Isotope Pattern: A distinct M+2 peak (~33% height of M) will be observed due to the ³⁷Cl isotope, confirming the presence of chlorine.

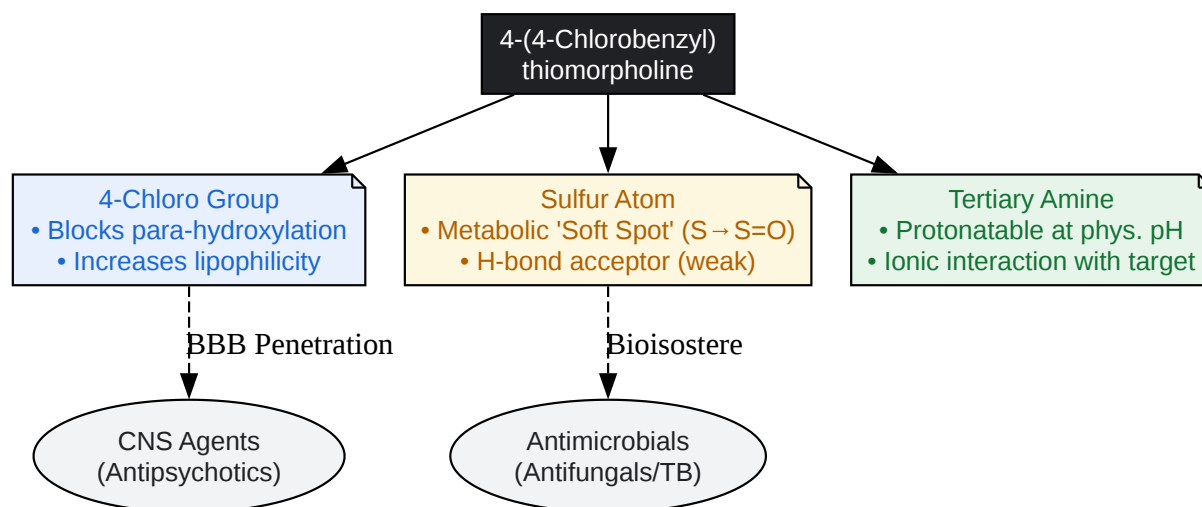
Part 4: Applications & Medicinal Chemistry

This compound is not just a passive scaffold; it is an active pharmacophore modulator.

Structure-Activity Relationship (SAR) Logic:

- **Bioisosterism:** The thiomorpholine ring replaces morpholine to increase lipophilicity (LogP increases by ~0.5–1.0 units). This enhances blood-brain barrier (BBB) permeability, making it valuable for CNS targets.
- **Metabolic Soft Spot:** The sulfur atom is susceptible to oxidation by cytochrome P450 enzymes, forming sulfoxides (S=O) and sulfones (O=S=O).[1] These metabolites often retain biological activity but have higher polarity, aiding renal clearance.
- **Halogen Effect:** The para-chloro substituent blocks metabolic hydroxylation at the phenyl ring (a common clearance route) and enhances hydrophobic interactions within a receptor binding pocket.

SAR & Applications Diagram



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Caption: Functional decomposition of the molecule showing how specific structural features translate to medicinal chemistry applications.

Part 5: Safety & Handling

- Hazards: As an alkylated amine, treat as an irritant. The precursor, 4-chlorobenzyl chloride, is a potent lachrymator and alkylating agent (potential mutagen).
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8 °C to prevent slow oxidation of the sulfur atom to the sulfoxide.
- Disposal: All sulfur-containing waste should be segregated and treated with bleach (hypochlorite) to oxidize trace sulfides before disposal, reducing odor and toxicity.

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